

CAS number and molecular weight of Non-2-yn-1-ol

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Compound of Interest

Compound Name: **Non-2-yn-1-ol**

Cat. No.: **B147523**

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An In-depth Technical Guide to Non-2-yn-1-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Non-2-yn-1-ol is an organic compound classified as an acetylenic alcohol. Its structure consists of a nine-carbon chain with a hydroxyl group at position 1 and a carbon-carbon triple bond between positions 2 and 3. This arrangement of functional groups, a primary alcohol adjacent to an internal alkyne, suggests a versatile chemical reactivity profile, making it a potential building block in organic synthesis. However, it is important to note that **Non-2-yn-1-ol** is not an extensively studied compound, and detailed information regarding its biological activity and applications in drug development is limited in publicly available scientific literature. This guide aims to provide a comprehensive overview of the known properties of **Non-2-yn-1-ol**, supplemented with general characteristics and reactions of related alkynols where specific data is unavailable.

Physicochemical Properties

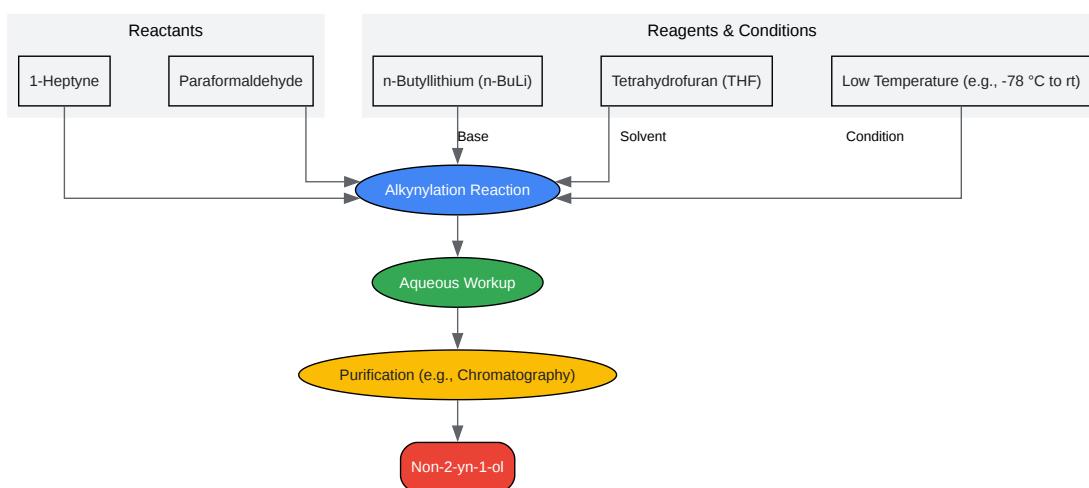
The fundamental physicochemical properties of **Non-2-yn-1-ol** are summarized in the table below. These properties are crucial for its handling, storage, and application in a laboratory setting.

Property	Value	Reference
CAS Number	5921-73-3	[1] [2]
Molecular Formula	C ₉ H ₁₆ O	[1] [2]
Molecular Weight	140.22 g/mol	[1]
IUPAC Name	Non-2-yn-1-ol	[1]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	109-111 °C at 11 mmHg	[4]
Solubility	Soluble in organic solvents, limited solubility in water	[3]

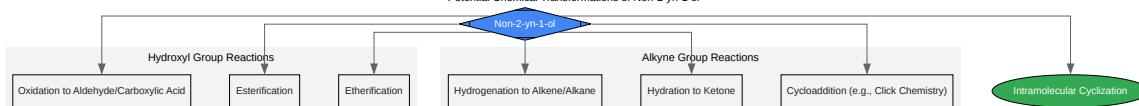
Experimental Protocols

Detailed experimental protocols specifically for the synthesis of **Non-2-yn-1-ol** are not readily available in peer-reviewed literature. However, a general approach to synthesizing similar internal propargyl alcohols involves the alkynylation of an appropriate electrophile. A plausible synthetic route could involve the reaction of 1-heptyne with paraformaldehyde in the presence of a strong base, such as n-butyllithium, in an aprotic solvent like tetrahydrofuran (THF). This general methodology is widely used for the synthesis of propargyl alcohols.[\[5\]](#)

General Synthetic Workflow for Alkynols



Potential Chemical Transformations of Non-2-yn-1-ol



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